

"Carvacryl ethyl ether safety and toxicity data"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Carvacryl ethyl ether

CAS No.: 4732-13-2

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An In-depth Technical Guide to the Safety and Toxicity of **Carvacryl Ethyl Ether**

Introduction and Chemical Identity

Carvacryl ethyl ether, also known by synonyms such as 2-Ethoxy-p-cymene and Ethyl carvacrol, is an aromatic ether belonging to the class of monoterpenoid derivatives.^{[1][2][3]} Its chemical structure is derived from carvacrol, a well-studied phenolic monoterpenoid that is a primary constituent of essential oils from plants like oregano and thyme.^[4] The synthesis of **carvacryl ethyl ether** involves the ethylation of the hydroxyl group of carvacrol, a modification that alters its physicochemical properties while maintaining the core p-cymene scaffold.^{[4][5]}

Primarily utilized for its sensory characteristics, **carvacryl ethyl ether** is employed as a flavoring agent in the food industry and as a perfuming agent in cosmetics and fragrance concentrates.^{[1][6][7]} Its aroma is described as warm, spicy, and herbaceous.^{[1][5]} Given its presence in consumer products, a thorough understanding of its safety and toxicological profile is essential for researchers, drug development professionals, and regulatory scientists. This guide provides a comprehensive analysis of the available safety data, outlines relevant toxicological testing methodologies, and discusses the compound's likely metabolic fate.

Physicochemical Properties

The physical and chemical characteristics of a substance are fundamental to understanding its toxicological behavior, including its absorption, distribution, metabolism, and excretion (ADME). Key properties for **Carvacryl Ethyl Ether** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₈ O	[1][8][9]
Molecular Weight	178.27 g/mol	[1][8][9]
CAS Number	4732-13-2	[1][6][7]
Appearance	Colorless to pale yellow liquid	[1][5][6]
Odor	Warm, spicy, herbaceous	[1][5]
Boiling Point	235.0 °C at 760 mmHg	[1][5]
Solubility	Slightly soluble in water; miscible in oils and alcohol	[1][5]
Flash Point	93.33 °C (200.00 °F)	[6]

Summary of Toxicological Profile

Based on aggregated data from multiple sources, including notifications to the European Chemicals Agency (ECHA), **Carvacryl Ethyl Ether** has been classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] The primary hazards identified are related to acute oral toxicity and irritation to the skin and eyes. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded in 2003 that there is "No safety concern at current levels of intake when used as a flavouring agent".[1][3]

Toxicological Endpoint	GHS Hazard Classification	Hazard Statement	Source(s)
Acute Oral Toxicity	Acute Toxicity 4 (Oral)	H302: Harmful if swallowed	[1][10][11]
Skin Corrosion/Irritation	Skin Irritation 2	H315: Causes skin irritation	[1][10]
Serious Eye Damage/Irritation	Eye Irritation 2	H319: Causes serious eye irritation	[1][10]

Detailed Toxicological Endpoints

Acute Oral Toxicity

Carvacryl ethyl ether is classified as "Harmful if swallowed" (GHS Category 4).[1][11] This classification is typically based on animal studies (e.g., rat oral LD₅₀ values) that fall within the range of 300 to 2000 mg/kg body weight. While the specific LD₅₀ value for **carvacryl ethyl ether** is not readily available in the reviewed literature, this classification indicates a moderate level of acute toxicity via the oral route.

Skin Irritation and Corrosion

The compound is classified as a skin irritant (GHS Category 2), indicating that it can cause reversible inflammatory effects on the skin following application.[1][12] This is consistent with safety warnings to avoid skin contact and to wear suitable protective clothing and gloves.[6] Modern assessment of skin irritation potential relies heavily on in vitro methods that avoid the use of live animals, such as the Reconstructed Human Epidermis (RhE) test method outlined in OECD Test Guideline 439.[12][13][14] These tests use three-dimensional models of human skin and measure cell viability after exposure to the test chemical to predict its irritancy potential.[14]

Eye Irritation and Serious Eye Damage

Carvacryl ethyl ether is classified as causing serious eye irritation (GHS Category 2).[1] This suggests that direct contact with the eye can lead to significant, but reversible, changes. Standard safety precautions include wearing eye and face protection during handling.[6] The

assessment of eye irritation has traditionally been performed using the in vivo rabbit eye test (OECD TG 405).[15][16] However, a tiered testing strategy prioritizing in vitro and ex vivo methods is now strongly recommended to reduce animal use.[16] Validated alternatives include tests using Reconstructed Human Cornea-like Epithelium (RhCE) models (OECD TG 496), which mimic the human corneal surface.[17]

Skin Sensitization

Skin sensitization is an allergic response mediated by the immune system following skin contact with a substance, leading to allergic contact dermatitis. While no specific sensitization data for **carvacryl ethyl ether** was identified, this is a critical endpoint for any chemical, like a fragrance ingredient, intended for topical application.[18] The first-choice method for in vivo testing is the Murine Local Lymph Node Assay (LLNA), as it provides quantitative data on the dose-response relationship of sensitization and offers animal welfare advantages over older guinea pig methods.[19][20] The principle of the LLNA is that sensitizing chemicals induce the proliferation of lymphocytes in the lymph nodes draining the application site, which can be measured quantitatively.[19][21]

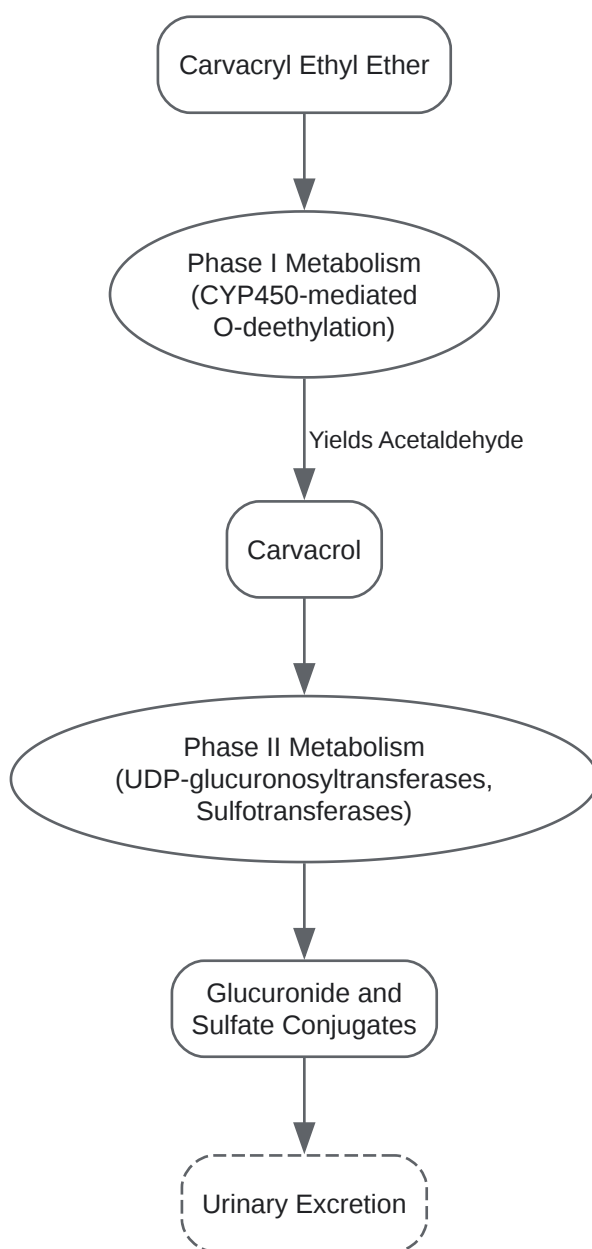
Genotoxicity and Mutagenicity

Genotoxicity refers to the ability of a chemical to damage genetic material (DNA), potentially leading to mutations and cancer. No specific genotoxicity studies for **carvacryl ethyl ether** were found in the reviewed literature. This represents a significant data gap in its toxicological profile. For fragrance ingredients, genotoxicity is typically assessed using a battery of tests.[22] The foundational test is the bacterial reverse mutation assay, commonly known as the Ames test.[23][24] This in vitro assay uses specialized strains of bacteria (e.g., *Salmonella typhimurium*) to detect a chemical's ability to cause gene mutations.[23][25][26]

Metabolism and Toxicokinetics (Hypothesized)

Specific metabolic studies for **carvacryl ethyl ether** are not publicly available. However, its metabolic pathway can be reasonably predicted based on its chemical structure and the known metabolism of its parent compound, carvacrol. **Carvacryl ethyl ether** is an ether, and a primary metabolic pathway for aromatic ethers is O-dealkylation, in this case, O-deethylation, mediated by cytochrome P450 (CYP450) enzymes in the liver.

This reaction would yield carvacrol and acetaldehyde. Carvacrol is then expected to undergo Phase II conjugation reactions, primarily glucuronidation and sulfation of its phenolic hydroxyl group, to form water-soluble conjugates that are readily excreted in the urine. This proposed pathway is consistent with the metabolic fate of many phenolic compounds.



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Caption: Hypothesized metabolic pathway of **Carvacryl Ethyl Ether**.

Experimental Protocols for Safety Assessment

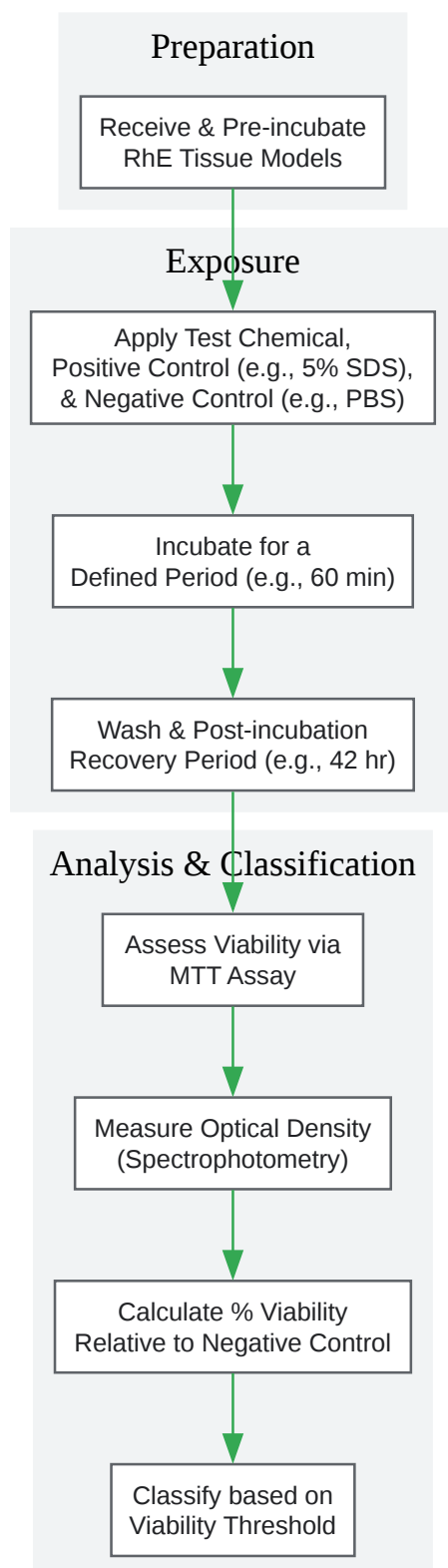
The following sections describe standardized and validated protocols for assessing key toxicological endpoints relevant to **carvacryl ethyl ether**. The choice of these assays reflects the modern emphasis on mechanism-based, and where possible, non-animal testing strategies.[\[27\]](#)

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

Causality and Scientific Rationale: This in vitro method is a scientifically valid replacement for the traditional rabbit skin irritation test.[\[12\]](#)[\[13\]](#) It utilizes a three-dimensional tissue construct that mimics the structure and function of the human epidermis.[\[14\]](#) The principle is that irritant chemicals will damage the cells of the epidermis, leading to a decrease in cell viability.[\[14\]](#)

Viability is measured by the cellular conversion of the yellow MTT dye into a blue formazan salt by mitochondrial enzymes in viable cells; the amount of formazan produced is directly proportional to the percentage of viable cells.[\[14\]](#) A reduction in viability below a specified threshold ($\leq 50\%$) leads to a classification as "Irritant (Category 2)".[\[14\]](#)

Experimental Workflow Diagram:



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Caption: Workflow for the in vitro Reconstructed Human Epidermis (RhE) skin irritation test.

Step-by-Step Methodology:

- **Tissue Preparation:** Commercially available RhE tissue models are received and pre-incubated in maintenance medium at 37°C and 5% CO₂.[\[14\]](#)
- **Chemical Application:** Triplicate tissue models are dosed topically with the test chemical (e.g., 30 µL for a liquid), a negative control (e.g., sterile PBS), and a positive control (e.g., 5% Sodium Dodecyl Sulfate).[\[14\]](#)
- **Exposure and Incubation:** The tissues are incubated for a standardized period (e.g., 60 minutes) at 37°C.[\[14\]](#)
- **Washing and Recovery:** The test chemical is carefully washed from the tissue surface. The tissues are then transferred to fresh medium and incubated for a recovery period of approximately 42 hours.[\[14\]](#)
- **Viability Assessment:** Tissues are incubated with MTT solution (e.g., 0.5-1 mg/mL) for 3 hours. During this time, viable cells convert MTT to formazan.[\[14\]](#)
- **Extraction:** The formazan salt is extracted from the tissues using a solvent (e.g., isopropanol).
- **Quantification:** The optical density of the extracted formazan is measured using a spectrophotometer (e.g., at 570 nm).
- **Data Analysis:** The percentage viability for each tissue is calculated relative to the negative control tissues.
- **Classification:** If the mean tissue viability is $\leq 50\%$, the chemical is classified as a skin irritant. If viability is $> 50\%$, it is considered a non-irritant.[\[14\]](#)

In Vitro Genotoxicity: Bacterial Reverse Mutation Test (Ames Test)

Causality and Scientific Rationale: The Ames test is a widely used initial screen for genotoxic potential.[\[23\]](#)[\[25\]](#) It uses several strains of *Salmonella typhimurium* (and sometimes *E. coli*) that have pre-existing mutations in the genes required to synthesize an essential amino acid, such

as histidine.[23][25] These strains cannot grow on a medium lacking this amino acid. The test evaluates whether the chemical can cause a reverse mutation (reversion), restoring the gene's function and allowing the bacteria to grow and form colonies.[23][24] A positive result indicates the chemical is mutagenic in this system.[25] Because some chemicals only become mutagenic after being metabolized, the test is run both with and without the addition of a rat liver extract (S9 fraction), which contains metabolic enzymes like CYP450s.[25][26]

Step-by-Step Methodology:

- **Strain Preparation:** Prepare overnight cultures of the selected bacterial tester strains (e.g., TA98, TA100, TA102).[25]
- **Metabolic Activation:** Prepare the S9 mix (if not commercially prepared) containing S9 fraction, co-factors (e.g., NADP+), and buffer. Keep on ice.
- **Exposure (Plate Incorporation Method):**
 - To a sterile tube, add 2 mL of molten top agar kept at 45°C.[25]
 - Add 100 µL of the bacterial culture.[25]
 - Add 100 µL of the test chemical at a specific concentration (or a control).
 - Add 500 µL of S9 mix or a buffer (for the non-activation condition).[24][25]
- **Plating:** Vortex the tube gently and pour the mixture onto the surface of a minimal glucose agar plate (which lacks histidine).[25] Distribute the top agar evenly.
- **Incubation:** Incubate the plates in the dark at 37°C for 48-72 hours.[25]
- **Scoring:** Count the number of revertant colonies on each plate.
- **Data Analysis:** A positive result is typically defined as a dose-dependent increase in the number of revertant colonies that is at least two to three times higher than the spontaneous reversion rate observed in the negative (solvent) control plates.

In Vivo Skin Sensitization: Murine Local Lymph Node Assay (LLNA)

Causality and Scientific Rationale: The LLNA is the preferred in vivo method for assessing skin sensitization potential.[19][20] The underlying principle is that skin sensitizers, after topical application, migrate to the local draining lymph nodes and induce the proliferation of T-lymphocytes.[19][21] This proliferative response is measured quantitatively and is proportional to the dose applied.[21] The standard method measures proliferation by injecting a radiolabeled DNA precursor (e.g., ^3H -methyl thymidine), which is incorporated into the DNA of dividing cells.[21] The amount of radioactivity in the lymph node cells is measured and a Stimulation Index (SI) is calculated by comparing the response in treated animals to that in vehicle-treated controls. An $\text{SI} \geq 3$ is typically considered a positive result.[19]

Step-by-Step Methodology:

- **Dose Range Finding (if necessary):** An initial screen may be performed to determine the highest tolerated dose that does not cause excessive skin irritation or systemic toxicity.[21]
- **Animal Grouping:** Use groups of mice (e.g., 4-5 per group). Assign one group as the vehicle control, at least three groups for different concentrations of the test article, and one group for a positive control (e.g., hexyl cinnamic aldehyde).[21][28]
- **Application:** On Days 1, 2, and 3, apply 25 μL of the test chemical solution or vehicle to the dorsal surface of each ear of the mice in the respective groups.
- **Rest Period:** No treatment is given on Days 4 and 5.
- **Thymidine Injection:** On Day 6, inject all mice intravenously with ^3H -methyl thymidine.[21]
- **Node Excision:** Five hours after the injection, humanely euthanize the mice and excise the draining auricular lymph nodes from both ears.[21]
- **Cell Preparation:** Prepare a single-cell suspension from the pooled lymph nodes for each animal or group.
- **Radioactivity Measurement:** Precipitate the DNA and measure the incorporated radioactivity using a liquid scintillation counter. The results are expressed as Disintegrations Per Minute

(DPM).

- Data Analysis: Calculate the Stimulation Index (SI) for each group by dividing the mean DPM per treated group by the mean DPM of the vehicle control group. An SI ≥ 3 indicates the chemical is a skin sensitizer.[19]

Discussion and Conclusion

The available data indicates that **carvacryl ethyl ether** possesses moderate acute oral toxicity and is an irritant to the skin and eyes.[1][10] For its intended use as a flavoring agent, JECFA has concluded it poses no safety concern at current intake levels, suggesting that systemic exposure through diet is low and within acceptable limits.[3] However, for applications involving direct skin contact, such as in cosmetics, its skin irritation potential is a key consideration.

Significant data gaps remain in the public domain, most notably regarding its potential for skin sensitization and genotoxicity. While standardized protocols exist to evaluate these endpoints, the results of such studies on **carvacryl ethyl ether** were not found. The hypothesized metabolic pathway suggests a rapid detoxification via O-deethylation to the natural product carvacrol, followed by efficient conjugation and excretion. If this pathway is confirmed, the toxicological profile of carvacrol would become highly relevant for assessing the systemic effects of **carvacryl ethyl ether**.

For researchers and drug development professionals, this guide underscores the importance of a complete toxicological assessment. While **carvacryl ethyl ether** has a history of safe use in specific applications, any new use, particularly one that could lead to higher or different routes of exposure, would warrant further investigation into the existing data gaps, including skin sensitization, genotoxicity, and repeated dose toxicity.

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- To cite this document: BenchChem. ["Carvacryl ethyl ether safety and toxicity data"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1597394/docs#carvacryl-ethyl-ether-safety-and-toxicity-data>]

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